

Application Notes and Protocols: Angiogenesis Inhibitor 3

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Compound of Interest

Compound Name: Angiogenesis inhibitor 3

Cat. No.: B12419211

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Introduction

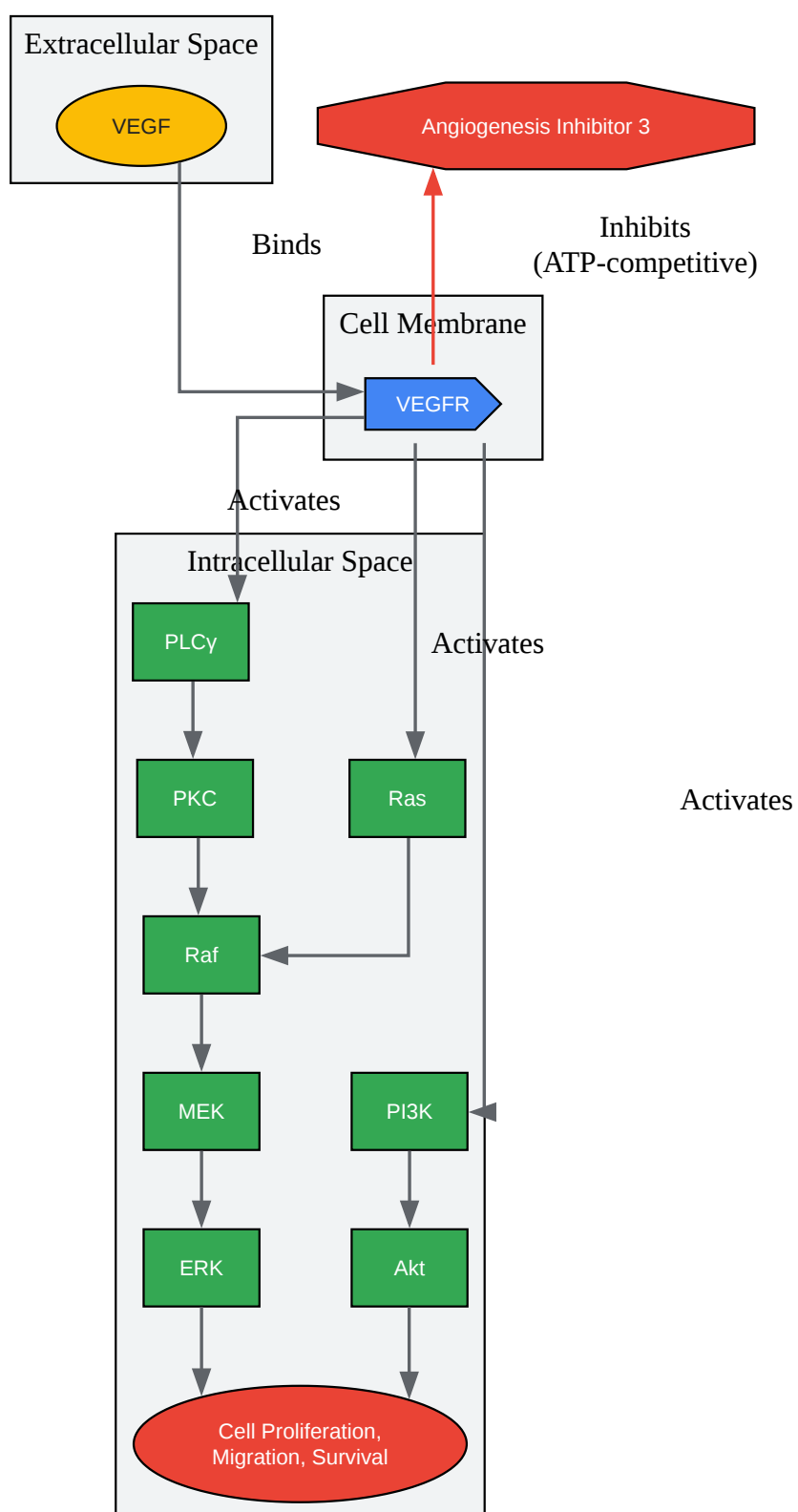
Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in tumor growth, progression, and metastasis. Consequently, the inhibition of angiogenesis has emerged as a key therapeutic strategy in oncology. **Angiogenesis Inhibitor 3**, identified as (Z,E)-3-(Imidazol-4-ylmethylene)indolin-2-one, is a cell-permeable indolinone compound with demonstrated anti-angiogenic properties.^{[1][2]} This document provides detailed protocols for the preparation and application of **Angiogenesis Inhibitor 3** in common in vitro cell culture assays to assess its bioactivity.

Product Information

Property	Value	Reference
Chemical Name	(Z,E)-3-(Imidazol-4-ylmethylene)indolin-2-one	[3]
CAS Number	186611-44-9	[3]
Molecular Formula	C ₁₂ H ₉ N ₃ O	[3]
Molecular Weight	211.22 g/mol	
Appearance	Yellow solid	
Solubility	Soluble in DMSO (5 mg/mL)	
Storage	Store at 2-8°C.	
Purity	≥95% (HPLC)	[3]

Mechanism of Action

Angiogenesis Inhibitor 3 is an ATP-competitive inhibitor of human Epidermal Growth Factor Receptor (hEGF-R) tyrosine kinase.[1][2] Many indolinone-based compounds are known to target receptor tyrosine kinases (RTKs) that are crucial for angiogenesis, such as Vascular Endothelial Growth Factor Receptors (VEGFRs). While direct inhibition of VEGFR by this specific compound is not explicitly detailed in the provided search results, its demonstrated anti-angiogenic activity in a rat aortic ring model suggests it likely interferes with key signaling pathways governing endothelial cell proliferation, migration, and differentiation, such as the VEGF signaling cascade.



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Figure 1: Proposed inhibitory action on the VEGF signaling pathway.

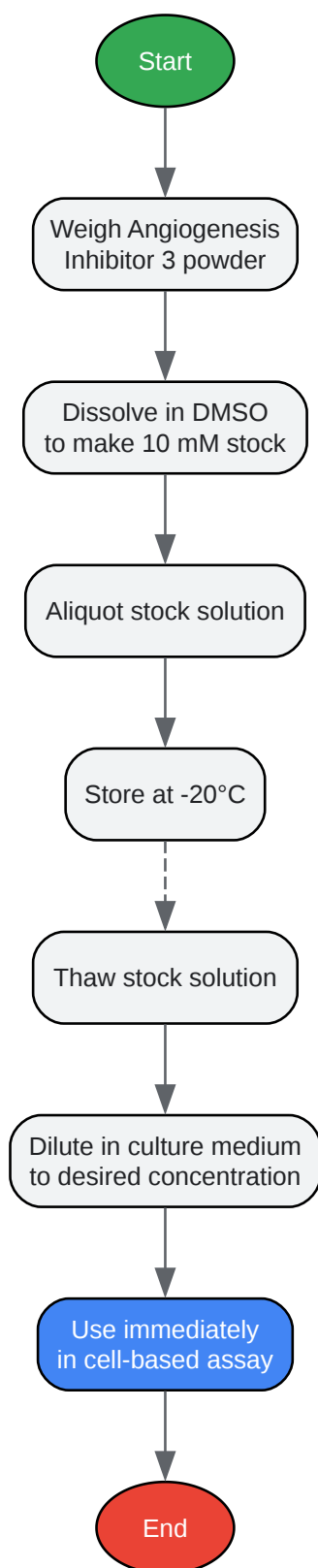
Quantitative Data

Assay	Cell Line	Metric	Value	Reference
In Vitro Angiogenesis	Rat Aortic Rings	% Inhibition	30% at 10 μ M	[1][2]
hEGF-R Tyrosine Kinase Activity	-	% Inhibition	54% at 10 μ M	[1][2]

Experimental Protocols

Preparation of Stock and Working Solutions

This protocol describes the preparation of stock and working solutions of **Angiogenesis Inhibitor 3** for use in cell culture experiments.



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References

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- 2. merckmillipore.com [merckmillipore.com]
- 3. scbt.com [scbt.com]
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